

Solubility Profile of 4-Bromo-2,6-dichlorobenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-2,6-dichlorobenzaldehyde

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Introduction

4-Bromo-2,6-dichlorobenzaldehyde is a halogenated aromatic aldehyde with significant applications as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] A thorough understanding of its solubility in various organic solvents is paramount for optimizing reaction conditions, developing purification strategies, and formulating products. This technical guide provides a summary of the available solubility characteristics of **4-Bromo-2,6-dichlorobenzaldehyde** and presents a detailed experimental protocol for its quantitative determination.

Core Properties of 4-Bromo-2,6-dichlorobenzaldehyde

A foundational understanding of the physicochemical properties of **4-Bromo-2,6-dichlorobenzaldehyde** is essential for interpreting its solubility behavior.

Property	Value
Molecular Formula	C ₇ H ₃ BrCl ₂ O
Molecular Weight	253.91 g/mol [1]
CAS Number	111829-72-2
Appearance	Solid (form may vary)
Predicted Boiling Point	296.0 ± 40.0°C at 760 mmHg [1]
Estimated Melting Point	75-85°C [1]
XLogP3	3.3 [2]

Solubility Data

Specific quantitative solubility data for **4-Bromo-2,6-dichlorobenzaldehyde** in a wide range of organic solvents is limited in publicly available literature. However, qualitative assessments consistently indicate a pronounced lipophilic character, suggesting good solubility in less polar organic solvents.

Qualitative Solubility in Organic Solvents

The following table summarizes the observed qualitative solubility of **4-Bromo-2,6-dichlorobenzaldehyde**. This information is critical for initial solvent screening in synthetic and formulation applications.

Solvent Type	Solvent Examples	Qualitative Solubility	Notes
Water	-	Practically Insoluble (<0.1 g/100 mL)	Typical for heavily halogenated aromatic compounds. [1]
Alcohols	Methanol, Ethanol	Easily Soluble	Alcohol-based solvents are often optimal for dissolution. [1]
Ketones	Acetone	Easily Soluble	Good compatibility is expected. [1]
Ethers	Diethyl ether, Tetrahydrofuran (THF)	Easily Soluble	Good compatibility is expected. [1]
Aprotic Polar Solvents	Dimethyl Sulfoxide (DMSO)	Soluble	Commonly used for preparing stock solutions for research. [1]

Experimental Protocol for Quantitative Solubility Determination

For researchers requiring precise solubility values, the isothermal shake-flask method is a widely accepted and reliable technique. The following protocol provides a detailed methodology for determining the equilibrium solubility of **4-Bromo-2,6-dichlorobenzaldehyde** in a chosen organic solvent at a specific temperature.

Objective

To determine the equilibrium solubility of **4-Bromo-2,6-dichlorobenzaldehyde** in a selected organic solvent at a constant temperature.

Materials

- **4-Bromo-2,6-dichlorobenzaldehyde** (high purity)

- Selected organic solvent(s) (analytical grade or higher)
- Scintillation vials or other suitable sealed containers
- Thermostatically controlled shaker or water bath
- Syringes and syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer

Procedure

3.1. Preparation of Saturated Solutions

- Add an excess amount of solid **4-Bromo-2,6-dichlorobenzaldehyde** to several vials. The presence of undissolved solid at the end of the experiment is crucial to ensure that equilibrium has been reached.
- Accurately add a known volume or mass of the selected organic solvent to each vial.
- Securely cap the vials to prevent solvent evaporation during equilibration.

3.2. Equilibration

- Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C or 37°C).
- Agitate the samples for a sufficient duration to allow the system to reach equilibrium. A period of 24 to 72 hours is typically recommended.
- To confirm that equilibrium has been established, it is advisable to take samples at different time points (e.g., 24, 48, and 72 hours) and analyze the concentration. Equilibrium is reached when the concentration of the solute in the solution remains constant.

3.3. Sample Collection and Preparation

- Once equilibrium is achieved, cease agitation and allow the vials to stand undisturbed in the temperature-controlled environment for at least 2 hours. This allows the excess solid to settle.
- Carefully withdraw a sample from the clear supernatant using a syringe.
- Immediately filter the sample through a syringe filter into a clean, tared vial to remove any undissolved solid particles. This step should be performed quickly to minimize any temperature fluctuations that could alter the solubility.
- Accurately dilute the filtered sample with the same solvent to a concentration that falls within the linear range of the analytical method's calibration curve.

Analysis

4.1. High-Performance Liquid Chromatography (HPLC) Method

- Calibration Curve: Prepare a series of standard solutions of **4-Bromo-2,6-dichlorobenzaldehyde** of known concentrations in the chosen solvent. Generate a calibration curve by plotting the peak area from the HPLC chromatograms against the corresponding concentrations.
- Sample Analysis: Inject the diluted sample into the HPLC system and record the chromatogram.
- Concentration Determination: Determine the concentration of **4-Bromo-2,6-dichlorobenzaldehyde** in the diluted sample using the calibration curve.

4.2. UV-Vis Spectrophotometry Method

This method is suitable if **4-Bromo-2,6-dichlorobenzaldehyde** has a distinct absorbance peak at a wavelength where the solvent does not absorb.

- Calibration Curve: Prepare standard solutions and generate a calibration curve by plotting absorbance at the wavelength of maximum absorbance (λ_{max}) against concentration.
- Sample Analysis: Measure the absorbance of the diluted filtered sample.

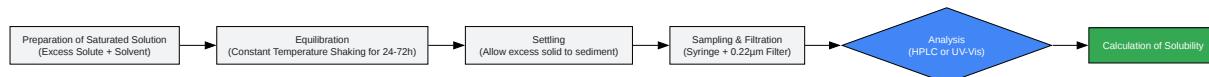
- Concentration Determination: Calculate the concentration from the calibration curve.

Calculation of Solubility

Calculate the concentration of the saturated solution, taking into account the dilution factor used during sample preparation. Express the solubility in desired units, such as g/100 mL, mg/mL, or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the shake-flask method.



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Caption: Experimental workflow for solubility determination.

Conclusion

While specific quantitative solubility data for **4-Bromo-2,6-dichlorobenzaldehyde** remains elusive in the current literature, its qualitative profile indicates excellent solubility in a range of common organic solvents, a characteristic stemming from its lipophilic nature. For applications demanding precise solubility values, the provided detailed experimental protocol based on the isothermal shake-flask method offers a robust framework for researchers to generate reliable data. This information is crucial for advancing the use of this important chemical intermediate in research and development.

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References

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